Technical Guide: 6-Chloro-4-(dimethylamino)pyridine-3-carbaldehyde

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Compound of Interest

Compound Name:	*6-Chloro-4-(dimethylamino)nicotinaldehyde*
CAS No.:	*1289122-28-6*
Cat. No.:	*B1459047*

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Executive Summary & Chemical Identity

6-Chloro-4-(dimethylamino)pyridine-3-carbaldehyde (CAS: 1289122-28-6) is a trisubstituted pyridine derivative.[1] Its chemical utility stems from the orthogonal reactivity of its three functional handles:

- C3-Aldehyde: Highly reactive toward condensation and reductive amination.[1]
- C4-Dimethylamino: A strong electron donor that stabilizes the ring but activates the C3 position for specific condensations.[1]
- C6-Chlorine: A handle for nucleophilic aromatic substitution (

) or transition-metal catalyzed cross-coupling (Suzuki/Buchwald), albeit deactivated relative to C2/C4 halogens in unsubstituted pyridines.[1]

Physicochemical Profile

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Property	Data
CAS Number	1289122-28-6
IUPAC Name	6-chloro-4-(dimethylamino)pyridine-3-carbaldehyde
Molecular Formula	
Molecular Weight	184.62 g/mol
Appearance	Pale yellow to yellow solid
Solubility	Soluble in DCM, DMSO, DMF; sparingly soluble in water.[1][2][3]
Storage	2–8°C, inert atmosphere ( ), protect from light.
Hazards	Irritant (H315, H319, H335).[1] Handle in a fume hood.

Core Synthesis: Regioselective Protocol

The most reliable route to this scaffold is the regioselective nucleophilic aromatic substitution (

) of 4,6-dichloronicotinaldehyde. This method leverages the electronic bias created by the aldehyde group to differentiate between the two available chlorine atoms.

Mechanistic Rationale (The "Why")

In 4,6-dichloronicotinaldehyde, two electrophilic sites exist (C4 and C6).

- C4 Position: Located para to the pyridine nitrogen and ortho to the electron-withdrawing formyl (CHO) group. The inductive effect of the CHO group significantly lowers the LUMO energy at C4, making it the "softest" and most electrophilic site.
- C6 Position: Located ortho to the pyridine nitrogen but meta to the formyl group.[1] While activated by the ring nitrogen, it lacks the auxiliary activation from the aldehyde.

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Conclusion: Nucleophilic attack by dimethylamine occurs exclusively at C4, yielding the target 6-chloro-4-(dimethylamino) isomer.[1]

Experimental Protocol

Note: This protocol is designed for 10 mmol scale.

Reagents:

- 4,6-Dichloronicotinaldehyde (1.76 g, 10 mmol)
- Dimethylamine (2.0 M in THF, 5.5 mL, 11 mmol)
- Triethylamine (

  , 1.5 mL, 11 mmol)
- Dichloromethane (DCM, 20 mL)

Step-by-Step Methodology:

- Preparation: Charge a dry 50 mL round-bottom flask with 4,6-dichloronicotinaldehyde and DCM. Cool the solution to 0°C using an ice bath. Reason: Low temperature suppresses over-substitution at the C6 position.
- Addition: Add

  followed by the dropwise addition of dimethylamine solution over 10 minutes.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature (RT) and stir for an additional 2 hours. Monitor via TLC (30% EtOAc/Hexanes). The starting material (

) should disappear, and a fluorescent yellow spot (

) should appear.
- Workup: Quench with water (20 mL). Extract the aqueous layer with DCM (

  mL).

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- Purification: Wash combined organics with brine, dry over

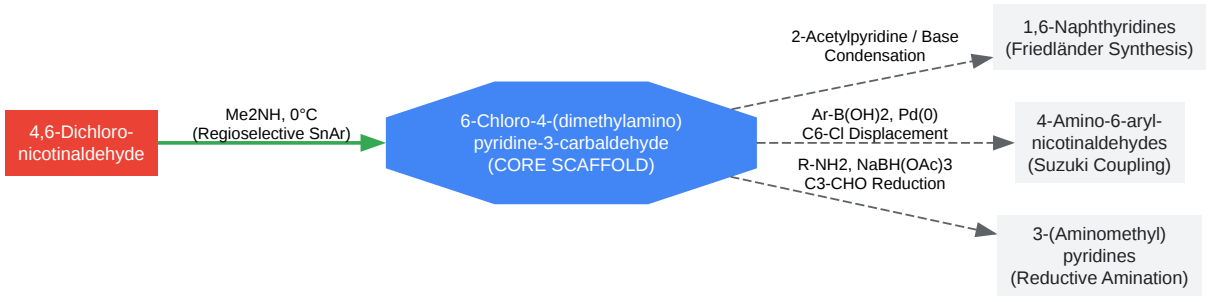
  , and concentrate in vacuo. Recrystallize from cold Ethanol/Hexanes or purify via flash chromatography (SiO2, 10-40% EtOAc/Hexanes).

Yield: Typically 85–92% as a yellow crystalline solid.

Reactivity & Divergent Synthesis Map

The "Push-Pull" nature of the molecule (Donor at C4, Acceptor at C3) creates unique reactivity patterns. The aldehyde is less electrophilic than benzaldehyde due to resonance donation from the NMe2 group (vinylogous amide character), requiring activated nucleophiles or acid catalysis for condensation.

Pathway Visualization



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Caption: Divergent synthetic pathways starting from the 4,6-dichloronicotinaldehyde precursor.

Critical Applications in Drug Discovery

A. Synthesis of 1,6-Naphthyridines

The juxtaposition of the C3-aldehyde and C4-amino group makes this scaffold an ideal precursor for Friedländer-type condensations.[1]

- Mechanism: Condensation with ketones containing an

-methylene group (e.g., acetone, acetophenones) leads to cyclization.

- Significance: 1,6-Naphthyridines are privileged structures in kinase inhibitors (e.g., PI3K, mTOR inhibitors).

B. Sequential Substitution (Library Generation)

The C6-chlorine remains intact during the initial

due to its lower reactivity.[1] This allows for a "last-step" diversification:

- Step 1: Install the C4-amine (Core Synthesis).[1]
- Step 2: Modify the C3-aldehyde (e.g., to an oxime or nitrile).[1]
- Step 3: Displace the C6-chlorine using Suzuki coupling or high-temperature

  with a second amine.
- Result: A library of 4,6-diamino-nicotinonitriles or similar highly functionalized heterocycles. [1]

Analytical Validation (Self-Check)

To ensure the integrity of the synthesized material, check for these specific spectral signatures:

- NMR (DMSO-

  ):
  - Aldehyde (-CHO): Singlet at

    ppm.[1]
  - C2-H: Singlet at

    ppm (Deshielded by ring N and CHO).[1]
  - C5-H: Singlet at

    ppm.

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- N-Me2: Singlet at

  ppm (Integration 6H).

- Note: If the C6-Cl was displaced instead of C4, the symmetry and splitting patterns would differ significantly (coupling between C4-H and C5-H).

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